

# felbinac pharmacokinetics metabolism human

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Felbinac

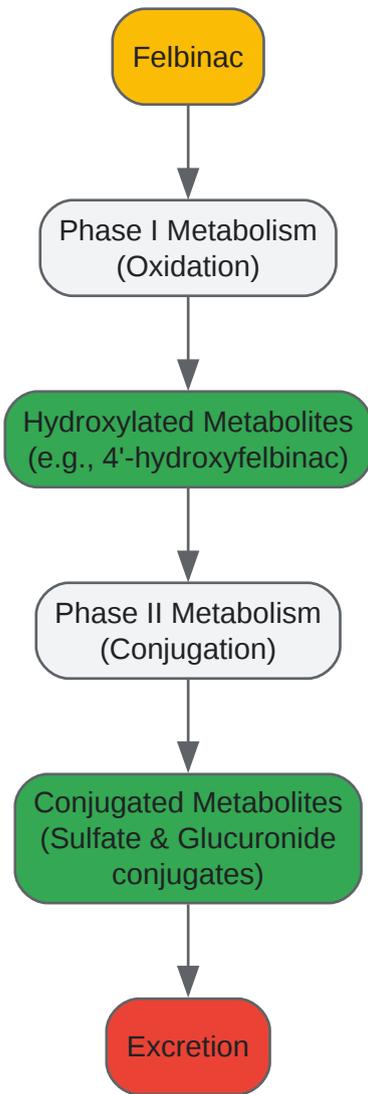
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## Metabolic Pathways of Felbinac

**Felbinac** undergoes extensive metabolism in humans, primarily through **oxidation** (Phase I) and **conjugation** (Phase II) reactions [1]. The diagram below illustrates its major metabolic pathways.



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***Felbinac** metabolism involves Phase I oxidation and Phase II conjugation.*

- **Phase I Metabolism:** The main pathway is **oxidation**, which produces several metabolites, including the major metabolite **4'-hydroxyfelbinac** [1].
- **Phase II Metabolism:** The oxidative metabolites subsequently undergo conjugation with **sulfate** and **glucuronic acid** groups. At least **seven phase-II metabolites** have been identified in human plasma and urine [1].

## Pharmacokinetic Parameters

The tables below summarize key pharmacokinetic parameters for **felbinac** and its major metabolite, 4'-hydroxy**felbinac**, following intravenous administration of **felbinac** trometamol.

**Table 1: Key Pharmacokinetic Parameters after a Single Intravenous Dose [2] [1]**

Parameter	Felbinac	4'-hydroxyfelbinac (Metabolite)
Time to Max Concentration (T~max~)	0.5 hours (end of infusion) [2]	Not Specified
Half-life (t~1/2~)	6.13 ± 2.01 hours [1]	8.25 ± 4.15 hours [1]
Area Under Curve (AUC~0-t~)	Approximately 20x higher than metabolite [1]	Lower than parent compound [1]

**Table 2: Multiple-Dose Pharmacokinetics and Accumulation (IV) [2]**

Aspect	Finding
Dosing Regimen	Three 30-minute infusions per day
Steady State	Achieved after the 4th dose

| Accumulation Ratio (AUC) | **Felbinac**: 1.34 - 1.45 Metabolite: 1.60 - 1.87 |

**Table 3: Tissue Concentrations after Topical Application (Felbinac Gel) [3]**

Tissue	Felbinac Concentration (after 14-28 days of treatment)
Skin	1497 - 13939 ng/g
Synovial Membrane	36 - 994 ng/g
Synovial Fluid	104 - 768 ng/ml

Tissue	Felbinac Concentration (after 14-28 days of treatment)
Cartilage	< 10 - 109 ng/g
Tendon	< 10 - 197 ng/g
Plasma	423 - 1040 ng/ml

## Analytical Methods for Quantification

Liquid chromatography tandem mass spectrometry (LC-MS/MS) is the primary method for quantifying **felbinac** and its metabolites in biological samples.

**Table 4: Overview of a Validated LC-MS/MS Method** [1] [4]

Aspect	Method Details
Analytical Technique	Liquid Chromatography Tandem Mass Spectrometry (LC-MS/MS)
Matrices Validated	Human plasma, urine [1]; rat plasma, bile, feces, tissues [4]
Sample Volume	50 µL [4]
Linear Range	5 - 5000 ng/mL [4]
Precision (RSD%)	Intra- and inter-day: 1.13% - 6.49% [1]
Accuracy	95.9% - 108.6% [1]
Key Application	Pharmacokinetic and excretion studies after IV felbinac trometamol injection [1]

## Clinical Implications and Clinical Trial Data

- Mechanism of Action:** **Felbinac** is a non-steroidal anti-inflammatory drug (NSAID) that acts by inhibiting both **COX-1** and **COX-2** enzymes, thereby reducing the synthesis of prostaglandins that mediate pain, inflammation, and fever [5] [6] [7].

- **Safety and Tolerability:** In a Phase I clinical trial with healthy Chinese volunteers, intravenous **felbinac** trometamol was **well tolerated**. The frequency and severity of adverse events did not increase with the dose. Based on this study, a dose of **94.25 mg** was recommended as the target for Phase II trials [2] [8].
- **Excretion:** The excretion of **felbinac** and 4'-hydroxy**felbinac** in urine peaks within **3 to 6 hours** after intravenous administration [1].

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